

# 3-Bromo-5-fluoroaniline CAS number 134168-97-1 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-fluoroaniline

Cat. No.: B180217

[Get Quote](#)

An In-depth Technical Guide to **3-Bromo-5-fluoroaniline** (CAS: 134168-97-1)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Bromo-5-fluoroaniline** is a substituted aniline derivative that serves as a crucial building block in organic synthesis. Its unique substitution pattern, featuring both bromine and fluorine atoms meta to the amino group, imparts specific reactivity and properties that make it a valuable intermediate in the development of complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and applications, with a particular focus on its relevance in the pharmaceutical and agrochemical industries. The strategic placement of the halogen atoms allows for selective functionalization, making it a versatile synthon for creating a diverse range of compounds.<sup>[1][2]</sup>

## Physicochemical Properties

**3-Bromo-5-fluoroaniline** is typically a liquid at room temperature, appearing colorless to brown.<sup>[3][4]</sup> Its properties are summarized in the tables below, compiled from various sources to provide a comparative overview.

### Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	134168-97-1	[5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrFN	[3][5][6][8]
Molecular Weight	190.01 g/mol	[5][6][7][8]
Appearance	Liquid, Brown/Yellow Liquid	[3][4][9]
Boiling Point	245.5 °C to 246 °C at 760 mmHg	[4][7][8]
Density	1.694 to 1.7 g/cm <sup>3</sup>	[4][7][8]
Flash Point	102 °C to 102.3 °C	[4][7][8]
Refractive Index	1.597	[8]

**Table 2: Computed and Spectroscopic Properties**

Property	Value	Source(s)
Exact Mass	188.958939 Da	[5][8]
LogP	2.54	[8]
Vapor Pressure	0.0±0.5 mmHg at 25°C	[8]
pKa	2.51±0.10 (Predicted)	[4]
SMILES	C1=C(C=C(C=C1F)Br)N	[5][10]
InChIKey	NGZAVSDIXFIWHJ-UHFFFAOYSA-N	[5][7][10]

## Synthesis

The primary synthetic route to **3-Bromo-5-fluoroaniline** involves the reduction of the corresponding nitro compound, 1-bromo-3-fluoro-5-nitrobenzene. This transformation is a standard procedure in organic chemistry, often employing metal-based reducing agents.

## Experimental Protocol: Reduction of 1-Bromo-3-fluoro-5-nitrobenzene

A common and effective method for this synthesis is the Bechamp reduction, using iron powder in the presence of an acid catalyst, such as ammonium chloride.[\[11\]](#)

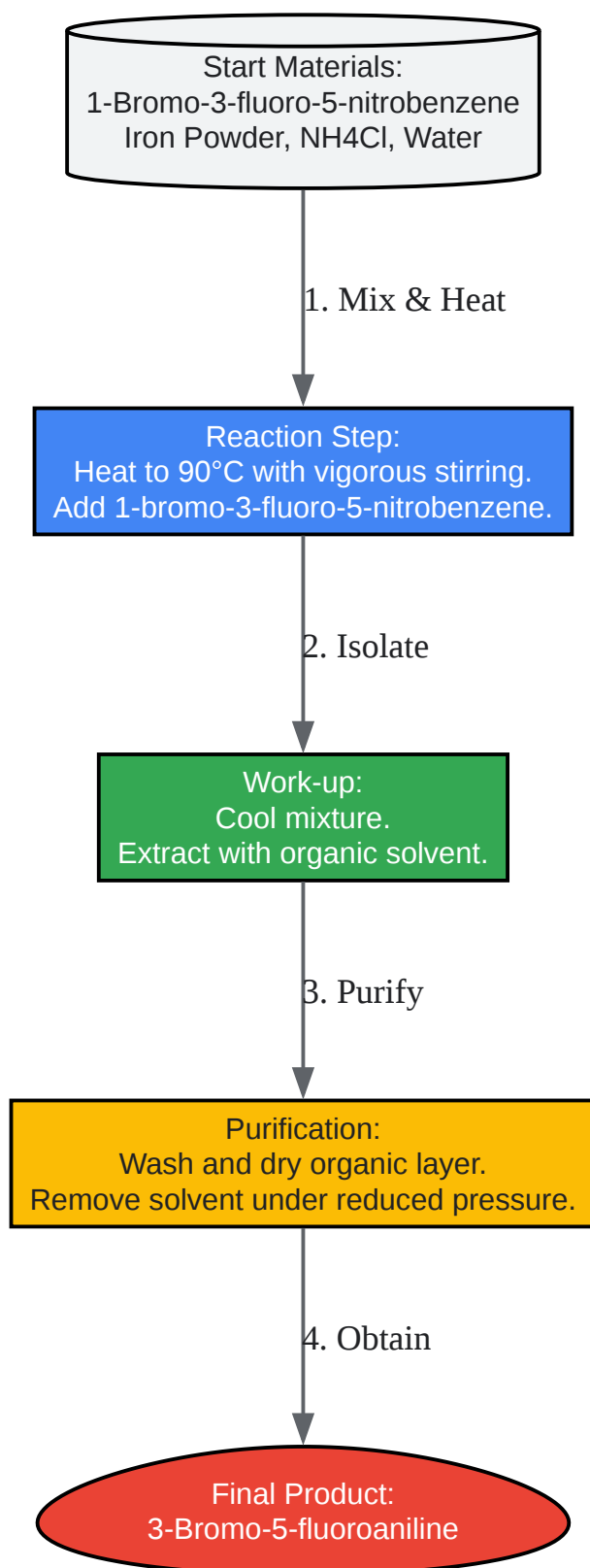
### Materials:

- 1-Bromo-3-fluoro-5-nitrobenzene (24.0 g)
- Iron powder (29.0 g)
- Ammonium chloride (20.0 g)
- Water (50 ml)

### Procedure:

- A suspension of iron powder (29.0 g) and ammonium chloride (20.0 g) in 50 ml of water is prepared in a suitable reaction vessel equipped with a mechanical stirrer and a reflux condenser.
- The mixture is heated to 90°C with vigorous stirring.
- 1-Bromo-3-fluoro-5-nitrobenzene (24.0 g) is added portion-wise to the heated suspension.
- The reaction is maintained at reflux, and the progress is monitored by an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, the reaction mixture is cooled, and the product is isolated by extraction with a suitable organic solvent (e.g., ethyl acetate).
- The organic layer is washed, dried over an anhydrous salt (e.g., MgSO<sub>4</sub>), and the solvent is removed under reduced pressure to yield **3-Bromo-5-fluoroaniline**.

Below is a diagram illustrating the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Bromo-5-fluoroaniline**.

## Reactivity and Applications

The utility of **3-Bromo-5-fluoroaniline** stems from the distinct reactivity of its functional groups. The amino group can undergo diazotization, acylation, and alkylation, while the bromo and fluoro substituents can participate in various cross-coupling reactions or nucleophilic aromatic substitutions, respectively.

This compound is a key intermediate in the synthesis of a range of valuable products:

- **Pharmaceuticals:** It is used in the creation of novel therapeutic agents. Research has shown its incorporation into molecules targeting multi-drug resistant bacterial infections and as antagonists for the metabotropic glutamate subtype 5 (mGlu5) receptor.[4]
- **Agrochemicals:** Similar to other bromoanilines, it serves as a precursor for herbicides, insecticides, and fungicides.[1]
- **Dye Industry:** It is an intermediate in the production of various dyes.[4]
- **Chemical Research:** Its unique structure makes it a valuable tool for developing new synthetic methodologies and for studying reaction mechanisms in organic chemistry.[2][4]

The logical relationship for its application in drug discovery is outlined in the diagram below.



[Click to download full resolution via product page](#)

Caption: Role of **3-Bromo-5-fluoroaniline** in drug development.

## Safety and Handling

**3-Bromo-5-fluoroaniline** is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated area, preferably a chemical fume hood.[8][9]

Hazard Statements:

- H302: Harmful if swallowed.[8][12]
- H312: Harmful in contact with skin.[8][12]
- H332: Harmful if inhaled.[8][12]
- H315: Causes skin irritation.[8][12]
- H319: Causes serious eye irritation.[8][12]
- H335: May cause respiratory irritation.[8][12]

#### Precautionary Measures:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and protective laboratory clothing.[8]
- Handling: Avoid contact with skin and eyes. Do not breathe vapors or mist. Wash thoroughly after handling.[8][9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.[3][9]
- Transport: It is classified under UN Hazard Class 6.1 (Toxic liquids).[3][4][13]

#### In case of exposure:

- Skin Contact: Immediately wash with plenty of water.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9]
- Inhalation: Move the person to fresh air.[8][9]
- Ingestion: Rinse mouth and seek medical attention.[8][9]

This technical guide provides a foundational understanding of **3-Bromo-5-fluoroaniline** for professionals engaged in chemical research and development. Adherence to safety protocols

is paramount when handling this compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Role of 3-Bromoaniline in Modern Organic Synthesis [ketonepharma.com]
- 2. Discover the Powerful 3-Bromoaniline: Key Properties, Synthesis, and Applications [ketonepharma.com]
- 3. matrixscientific.com [matrixscientific.com]
- 4. lookchem.com [lookchem.com]
- 5. 3-Bromo-5-fluoroaniline | C<sub>6</sub>H<sub>5</sub>BrFN | CID 15020155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. calpaclab.com [calpaclab.com]
- 7. fluorochem.co.uk [fluorochem.co.uk]
- 8. 3-Fluoro-5-Bromoaniline | CAS#:134168-97-1 | Chemsrce [chemsrc.com]
- 9. echemi.com [echemi.com]
- 10. PubChemLite - 3-bromo-5-fluoroaniline (C<sub>6</sub>H<sub>5</sub>BrFN) [pubchemlite.lcsb.uni.lu]
- 11. prepchem.com [prepchem.com]
- 12. chemical-label.com [chemical-label.com]
- 13. 3-Bromo-5-fluoroaniline, 95%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [3-Bromo-5-fluoroaniline CAS number 134168-97-1 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180217#3-bromo-5-fluoroaniline-cas-number-134168-97-1-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)